

# Thiophene-3,4-dicarboxylic acid molecular weight and formula

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## Compound of Interest

Compound Name: Thiophene-3,4-dicarboxylic acid

Cat. No.: B153587

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## Core Chemical Data for Thiophene-3,4-dicarboxylic acid

This document provides the fundamental molecular formula and weight for **thiophene-3,4-dicarboxylic acid**, a compound utilized as a synthetic precursor for organic electronics materials and in the preparation of other chemical structures.<sup>[1][2]</sup>

## Chemical Identity and Properties

**Thiophene-3,4-dicarboxylic acid** is characterized by the following molecular identifiers and physical properties.

Identifier	Value	Source
Molecular Formula	C6H4O4S	<sup>[3][4][5][6]</sup>
Molecular Weight	172.16 g/mol	<sup>[1][3][5]</sup>
IUPAC Name	thiophene-3,4-dicarboxylic acid	<sup>[3]</sup>
CAS Number	4282-29-5	<sup>[4][5]</sup>
Physical Form	Yellow to beige-pinkish or light brown crystalline solid. <sup>[1][2]</sup>	<sup>[1][2]</sup>
Synonyms	3,4-Thiophenedicarboxylic acid	<sup>[3][7]</sup>

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## References

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